

Application Notes and Protocols for Coenzyme Q11 (COQ11) Gene Knockout in Yeast

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Compound of Interest

Compound Name: Coenzyme Q11

Cat. No.: B1434555

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Coenzyme Q (ubiquinone) is a vital lipid-soluble antioxidant and an essential component of the mitochondrial respiratory chain. In the budding yeast *Saccharomyces cerevisiae*, the biosynthesis of Coenzyme Q involves a suite of proteins encoded by the COQ genes. COQ11 (systematic name: YLR290C) encodes a putative oxidoreductase that is a subunit of the Coenzyme Q biosynthetic complex. The disruption of COQ11 leads to impaired Coenzyme Q synthesis, resulting in respiratory deficiency. This phenotype makes COQ11 a gene of interest for studying mitochondrial function, oxidative stress, and for the development of novel therapeutics.

These application notes provide detailed protocols for the targeted knockout of the COQ11 gene in *S. cerevisiae* using two primary methods: PCR-based homologous recombination and the CRISPR/Cas9 system.

Coenzyme Q Biosynthesis Pathway in *S. cerevisiae*

The biosynthesis of Coenzyme Q in yeast is a multi-step process localized to the mitochondria. It involves the modification of a benzene ring and the attachment of a polyisoprenoid tail. The Coq proteins form a multi-subunit complex, often referred to as the "CoQ synthome," to carry out these modifications efficiently. Coq11 is an integral part of this complex, and its absence disrupts the overall synthesis of Coenzyme Q.

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